

Proper Disposal of AP 811: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AP 811

Cat. No.: B1666064

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For researchers, scientists, and drug development professionals handling **AP 811**, a high-affinity natriuretic peptide receptor 3 (NPR3) antagonist, adherence to proper disposal protocols is crucial for maintaining a safe laboratory environment and ensuring environmental protection. While a specific Safety Data Sheet (SDS) for **AP 811** is not readily available in public domains, general principles for the disposal of peptide-based chemical waste provide a clear and safe framework.

Immediate Safety and Logistical Information

AP 811, like most research peptides, should be treated as chemical waste due to its potential biological activity and unknown long-term environmental impact. Under no circumstances should **AP 811** be disposed of down the drain or in regular solid waste.^[1] The primary directive is to follow your institution's specific guidelines for chemical and hazardous waste disposal, managed by the Environmental Health and Safety (EHS) department.

Key Experimental and Logistical Data

To facilitate proper handling and disposal, key information about **AP 811** has been compiled below.

Property	Value	Source
Molecular Weight	915.1 g/mol	Tocris Bioscience
Formula	C46H66N12O8	Tocris Bioscience
Appearance	Lyophilized powder	General product information
Solubility	Soluble to 1 mg/ml in water	Tocris Bioscience
Storage	Store at -20°C	Tocris Bioscience
Purity	≥95% (HPLC)	Tocris Bioscience
CAS Number	124833-45-0	Tocris Bioscience

Step-by-Step Disposal Procedures

The following is a step-by-step guide for the safe disposal of **AP 811** in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling any form of **AP 811** waste, it is imperative to wear appropriate PPE, including:

- Eye Protection: Safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.[\[1\]](#)
- Body Protection: A laboratory coat.[\[1\]](#)

Waste Collection and Segregation

Solid Waste:

- Collect unused or expired solid (lyophilized) **AP 811** in a clearly labeled, sealed container designated for chemical waste.
- In case of a spill of solid peptide, carefully sweep the material to avoid creating dust and place it into the designated chemical waste container.[\[1\]](#)

Liquid Waste:

- Solutions containing **AP 811** should be collected in a separate, sealed, and clearly labeled waste container.
- Do not mix peptide solutions with other incompatible waste streams.

Contaminated Materials:

- Items such as pipette tips, vials, and gloves that are contaminated with **AP 811** should be collected in a designated hazardous waste container.

Labeling and Storage

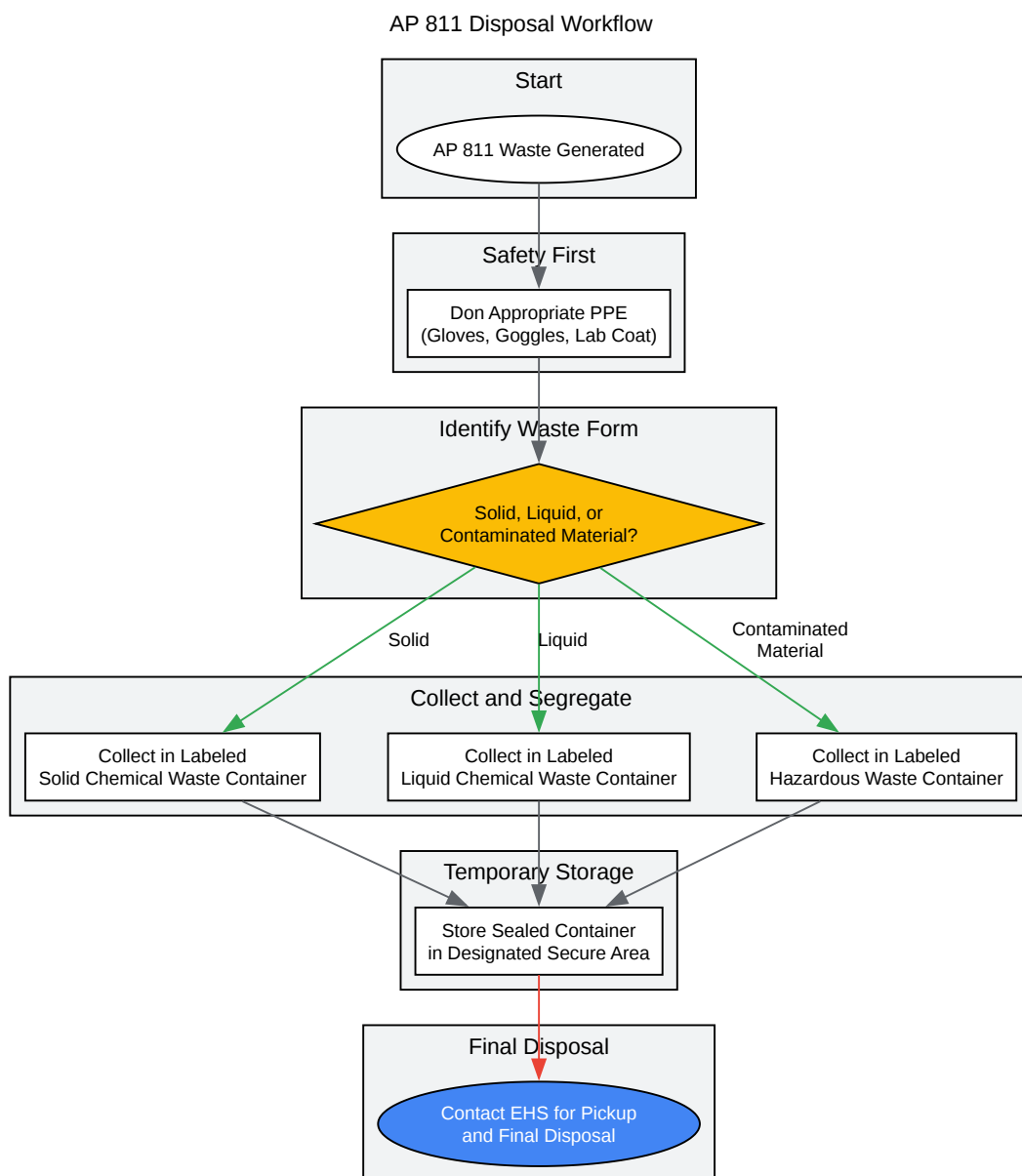
- All waste containers must be clearly and accurately labeled with the full chemical name "**AP 811**" and any known hazard information.
- Store the sealed waste containers in a designated, secure area, away from incompatible materials, until they can be collected by your institution's waste management service.

Arranging for Disposal

- Contact your institution's EHS department or chemical safety officer to arrange for the pickup and disposal of the **AP 811** waste.
- Provide them with accurate information regarding the contents of the waste container.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **AP 811**.



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Caption: Logical workflow for the safe disposal of **AP 811**.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **AP 811**, contributing to a secure research environment and responsible environmental stewardship.

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References

- 1. benchchem.com [benchchem.com]
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